

Potential applications of 3-Cyano-5-hydroxybenzoic acid in biochemistry

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Compound of Interest

Compound Name: 3-Cyano-5-hydroxybenzoic acid

Cat. No.: B2988749

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An In-Depth Technical Guide to the Potential Applications of **3-Cyano-5-hydroxybenzoic Acid** in Biochemistry

For Researchers, Scientists, and Drug Development Professionals

Abstract

3-Cyano-5-hydroxybenzoic acid is a small organic molecule with a unique substitution pattern on the benzene ring, featuring a carboxyl group, a hydroxyl group, and a nitrile group. This arrangement of functional groups imparts a range of chemical properties that make it a molecule of significant interest for various biochemical applications. This technical guide provides a comprehensive overview of the potential uses of **3-Cyano-5-hydroxybenzoic acid** in biochemistry, drawing on data from its chemical analogs and derivatives. The guide explores its potential as a scaffold in drug discovery for the development of enzyme inhibitors and anti-inflammatory agents, its possible role as a precursor in the biosynthesis of complex natural products, and its utility as a fluorescent probe for bioanalytical applications. Detailed methodologies and experimental considerations are provided to empower researchers to explore the full potential of this versatile compound.

Introduction: The Chemical and Physical Profile of 3-Cyano-5-hydroxybenzoic Acid

3-Cyano-5-hydroxybenzoic acid, with the chemical formula $C_8H_5NO_3$, is a crystalline solid with a molecular weight of 163.13 g/mol .^[1] The presence of the carboxyl, hydroxyl, and cyano groups on the aromatic ring creates a molecule with a distinct electronic and steric profile, influencing its reactivity and intermolecular interactions.

Property	Value	Source
Molecular Formula	$C_8H_5NO_3$	PubChem CID: 19359201 ^[1]
Molecular Weight	163.13 g/mol	PubChem CID: 19359201 ^[1]
IUPAC Name	3-cyano-5-hydroxybenzoic acid	PubChem CID: 19359201 ^[1]
CAS Number	1163141-57-8	PubChem CID: 19359201 ^[1]
SMILES	<chem>C1=C(C=C(C=C1C(=O)O)O)C#N</chem>	PubChem CID: 19359201 ^[1]

The strategic placement of these functional groups opens up a variety of potential biochemical applications, which will be explored in the subsequent sections of this guide.

Application in Drug Discovery and Medicinal Chemistry

The structural features of **3-Cyano-5-hydroxybenzoic acid** make it an attractive starting point for the design and synthesis of novel therapeutic agents. The hydroxyl and carboxyl groups can participate in hydrogen bonding and electrostatic interactions with biological targets, while the cyano group can act as a hydrogen bond acceptor or be used as a reactive handle for further chemical modifications.

Scaffold for Enzyme Inhibitors

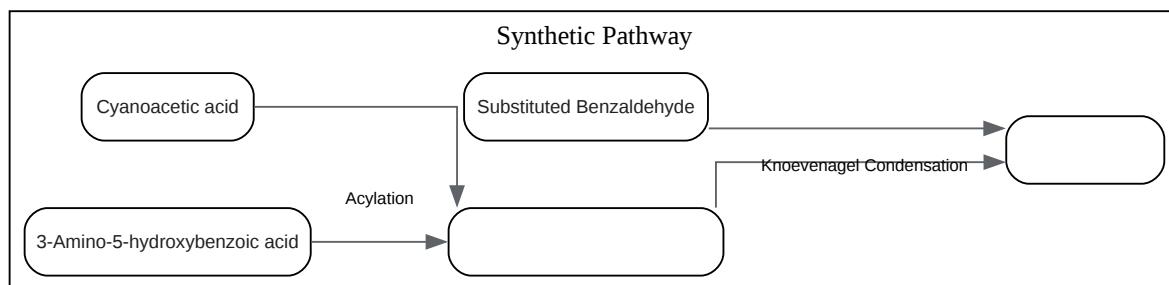
The hydroxybenzoic acid motif is found in numerous biologically active compounds and is known to interact with various enzymes. The addition of a cyano group can enhance binding affinity and selectivity. For instance, derivatives of hydroxybenzoic acids have been explored as inhibitors of enzymes implicated in cardiovascular diseases.^[2]

Development of Anti-inflammatory and Antioxidant Agents

Research on structurally related compounds suggests that derivatives of **3-Cyano-5-hydroxybenzoic acid** could possess significant anti-inflammatory and antioxidant properties. A study on novel 5-{[2-cyano-3-(substituted phenyl)prop-2-enoyl]amino}-2-hydroxy benzoic acid derivatives demonstrated promising *in vitro* antioxidant and anti-inflammatory activities.[3][4] These compounds were synthesized from 5-aminosalicylic acid (5-ASA), a known anti-inflammatory agent, indicating that the core hydroxybenzoic acid structure is amenable to modifications that yield potent bioactive molecules.[3]

The following is a generalized protocol for the synthesis of a derivative, based on the Knoevenagel condensation described for similar compounds.[3]

- Step 1: Acylation. React 3-Amino-5-hydroxybenzoic acid with cyanoacetic acid in the presence of a coupling agent (e.g., DCC or EDC) to form the corresponding cyanoacetylated intermediate.
- Step 2: Knoevenagel Condensation. The intermediate from Step 1 is then reacted with a substituted benzaldehyde in the presence of a base catalyst (e.g., piperidine) in a suitable solvent like toluene and refluxed to yield the final product.
- Purification. The product can be purified by recrystallization or column chromatography.
- Characterization. The structure of the synthesized compound should be confirmed using techniques such as ^1H NMR, ^{13}C NMR, and mass spectrometry.



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